Comparative Guide to the Structure-Activity Relationship of Azaspiro Analogues in Cancer Research

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Compound of Interest

Compound Name:	*2-Azaspiro[4.6]undecan-3-one*
CAS No.:	*134617-89-3*
Cat. No.:	*B157126*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of azaspiro compounds, with a focus on analogs of oxa/azaspiro[4.5]trienones and 1-oxa-4-azaspiro[4.5]deca-6,9-diene-3,8-diones, which serve as close structural surrogates for **2-Azaspiro[4.6]undecan-3-one** analogs due to the limited availability of specific SAR studies on the latter. The data presented herein is derived from studies on the anticancer properties of these compounds, offering insights into how structural modifications influence their biological activity.

Introduction to Azaspiro Compounds in Drug Discovery

Spirocyclic scaffolds have gained significant attention in medicinal chemistry due to their rigid three-dimensional structures, which can lead to improved target selectivity and pharmacological properties. Azaspiro compounds, incorporating a nitrogen atom in the

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spirocyclic system, are of particular interest. This guide focuses on the anticancer activity of a series of oxa/azaspiro[4.5]trienone and 1-oxa-4-azaspiro[4.5]deca-6,9-diene-3,8-dione derivatives, highlighting their potential as apoptosis inducers.[1][2]

Comparative Anticancer Activity

The in vitro anticancer activity of various azaspiro analogs has been evaluated against a panel of human cancer cell lines. The half-maximal growth inhibitory concentration (GI50) and half-maximal inhibitory concentration (IC50) values are summarized in the tables below to facilitate a direct comparison of their potency.

Table 1: Anticancer Activity (GI50, μM) of Oxa/Azaspiro[3][4]trienone Analogs[1]

Compound	R	X	MCF-7 (Breast)	DU-145 (Prostate)	A549 (Lung)	HepG2 (Liver)
9a	H	O	>100	>100	>100	>100
9b	4-F	O	1.8	12.5	8.7	15.4
9c	4-Cl	O	2.5	15.2	10.1	18.2
9d	4-Br	O	3.1	18.9	12.5	20.1
9e	4-CH3	O	1.5	10.8	7.5	12.8
10a	H	N-Bn	5.2	25.1	18.3	28.4
10b	4-F	N-Bn	3.8	20.7	15.2	22.1

Table 2: Anticancer Activity (IC50, μM) of 1-Oxa-4-azaspiro[4.5]deca-6,9-diene-3,8-dione Analogs[2]

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Compound	R	A549 (Lung)	MDA-MB-231 (Breast)	HeLa (Cervical)
11a	H	1.25	0.85	0.92
11b	4-F-Bn	0.18	0.21	0.25
11d	4-Cl-Bn	0.22	0.08	0.21
11h	4-Br-Bn	0.19	0.08	0.15
11k	4-I-Bn	0.25	0.09	0.14
12c	2,4-diCl-Bn	0.28	0.25	0.14

Structure-Activity Relationship Insights

From the data presented, several key SAR trends can be identified for these azaspiro analogs:

- Substitution on the Benzyl Group: For the 1-oxa-4-azaspiro[4.5]deca-6,9-diene-3,8-dione series, substitution on the N-benzyl group significantly influences anticancer activity. Halogen substitutions at the para-position of the benzyl ring (compounds 11b, 11d, 11h, 11k) generally lead to potent activity, with IC50 values in the nanomolar range.[2] Compound 11h, with a bromo-benzyl substituent, emerged as a particularly potent derivative against all three tested cell lines.[2]

- Effect of the Heteroatom in the Spiro Ring: A comparison between the oxaspiro (X=O) and azaspiro (X=N-Bn) series of the trienones suggests that the oxygen-containing analogs generally exhibit slightly higher potency, although both show activity.

- Mechanism of Action - Apoptosis Induction: Detailed biological studies on representative compounds, such as 9b and 9e, revealed that they induce apoptosis through a mitochondria-mediated pathway.[1] This is a common mechanism for many anticancer agents. The induction of apoptosis involves the upregulation of pro-apoptotic proteins like p53 and Bax, and the downregulation of anti-apoptotic proteins like Bcl-2.[1]

Experimental Protocols

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A key step in the synthesis of these compounds involves the metal-catalyzed oxidative cyclization of an amide precursor.[2]

- General Procedure: To a solution of the N-substituted amide (1.0 eq) in a suitable solvent (e.g., CH2Cl2), a metal catalyst (e.g., PhI(OAc)2, 1.2 eq) is added. The reaction mixture is stirred at room temperature for a specified time (e.g., 2-4 h). After completion of the reaction (monitored by TLC), the solvent is evaporated, and the residue is purified by column chromatography on silica gel to afford the desired 1-oxa-4-azaspiro[4.5]deca-6,9-diene-3,8-dione.

The antiproliferative activity of the synthesized compounds is determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

- Cell Seeding: Human cancer cells are seeded in 96-well plates at a density of 5,000-10,000 cells per well and incubated for 24 hours to allow for cell attachment.
- Compound Treatment: The cells are then treated with various concentrations of the test compounds and incubated for a further 48-72 hours.
- MTT Addition: After the incubation period, MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for 4 hours at 37°C.
- Formazan Solubilization: The medium is removed, and the formazan crystals formed are dissolved in a solubilizing agent (e.g., DMSO).
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: The GI50 or IC50 value, the concentration of the compound that causes 50% inhibition of cell growth, is calculated from the dose-response curves.

Apoptosis induction is often assessed by detecting the externalization of phosphatidylserine on the cell surface using Annexin V-FITC staining followed by flow cytometry.

- Cell Treatment: Cells are treated with the test compound at its IC50 concentration for a specified period (e.g., 24 hours).

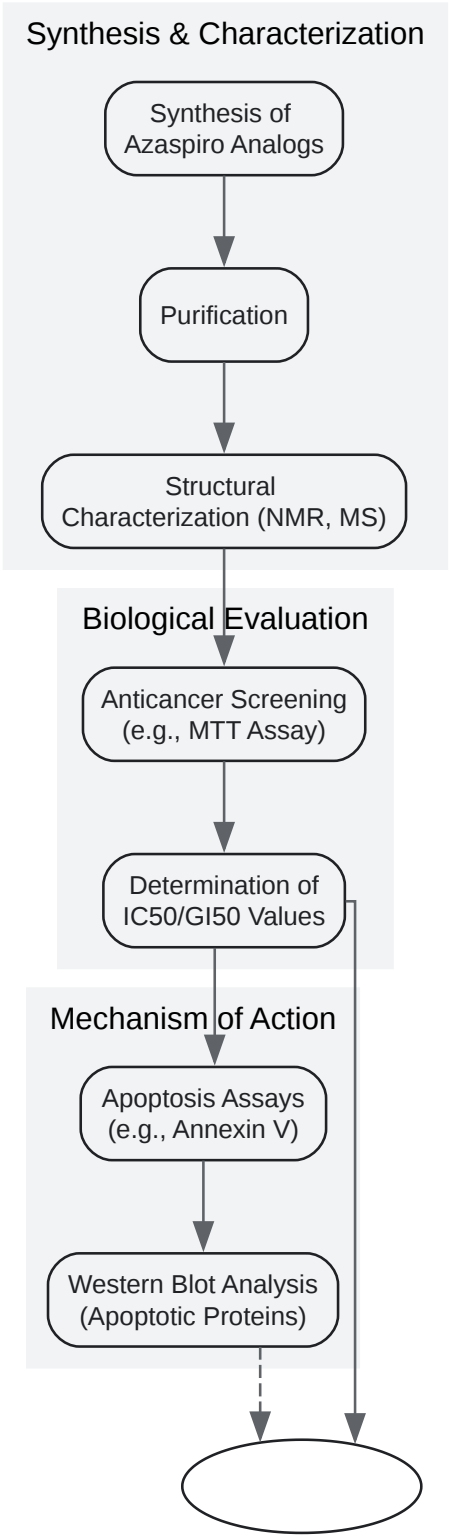
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- Cell Harvesting and Staining: The cells are harvested, washed with PBS, and then resuspended in Annexin V binding buffer. Annexin V-FITC and propidium iodide (PI) are added, and the cells are incubated in the dark.
- Flow Cytometry: The stained cells are analyzed by flow cytometry. Annexin V-positive/PI-negative cells are considered to be in early apoptosis, while Annexin V-positive/PI-positive cells are in late apoptosis or necrosis.

Visualizations

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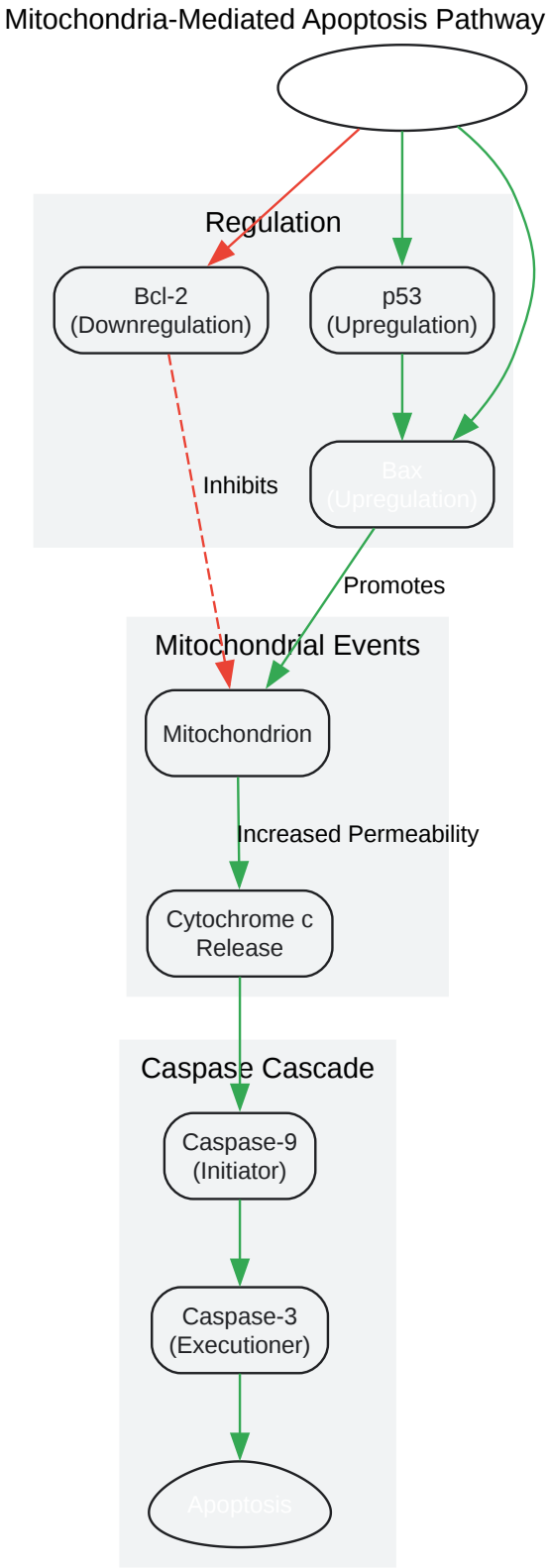
General Experimental Workflow for SAR Studies



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Caption: Workflow for SAR studies of azaspiro analogs.

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Caption: Apoptosis pathway induced by azaspiro analogs.

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